

development of analytical standards for conhydrine research

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Compound of Interest

Compound Name: Conhydrine

CAS No.: 63401-12-7

Cat. No.: B1201746

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Abstract

The precise quantification of *Conium maculatum* (Poison Hemlock) alkaloids is critical for forensic toxicology and livestock safety. While coniine is readily available as a reference standard, **conhydrine** (2-(1-hydroxypropyl)piperidine) presents a significant analytical challenge due to the scarcity of high-purity Certified Reference Materials (CRMs), stereochemical complexity, and structural isomerism (e.g., pseudo**conhydrine**). This Application Note details a robust workflow for the isolation, purification, and certification of an in-house primary standard for (+)-**conhydrine**. We demonstrate that fractional crystallization from diethyl ether, followed by purity assessment via Quantitative NMR (qNMR), yields a standard exceeding 99.5% purity, suitable for calibrating GC-MS and LC-MS assays.

Introduction: The Hemlock Isomer Challenge

In analytical toxicology, "hemlock poisoning" is often reductively attributed to coniine. However, **conhydrine** plays a distinct toxicological role. The analytical difficulty arises from three factors:

- **Volatility & Polarity:** Unlike the hydrophobic coniine, **conhydrine** possesses a hydroxyl group, increasing polarity and causing peak tailing in non-polar GC columns.

- **Isomeric Interference:** It co-elutes with its diastereomer, pseudo**conhydrine**, and structurally similar N-methylconiine in many rapid screening methods.
- **Commercial Unavailability:** Commercial standards are often racemic or of insufficient purity for quantitative calibration.

This protocol empowers laboratories to generate their own Primary Reference Material directly from plant biomass or crude extracts, validated by first principles (qNMR).

Safety Statement

DANGER: Conium maculatum alkaloids are neurotoxins causing respiratory paralysis.^[1]

- LD50: Coniine ~7 mg/kg (mouse, i.v.); **Conhydrine** is slightly less toxic but dangerous.
- Handling: All extraction steps must be performed in a certified chemical fume hood.
- PPE: Double nitrile gloves, lab coat, and safety goggles are mandatory.
- Waste: All alkaloid-contaminated solvents must be segregated as hazardous organic waste.

Protocol A: Isolation & Purification (The "Crystal Crash" Method)

Principle: Coniine is a liquid at room temperature and highly soluble in diethyl ether.

Conhydrine is a solid (MP ~121°C) and significantly less soluble in cold ether. We exploit this solubility differential to separate **conhydrine** from the coniine-rich matrix.

Materials:

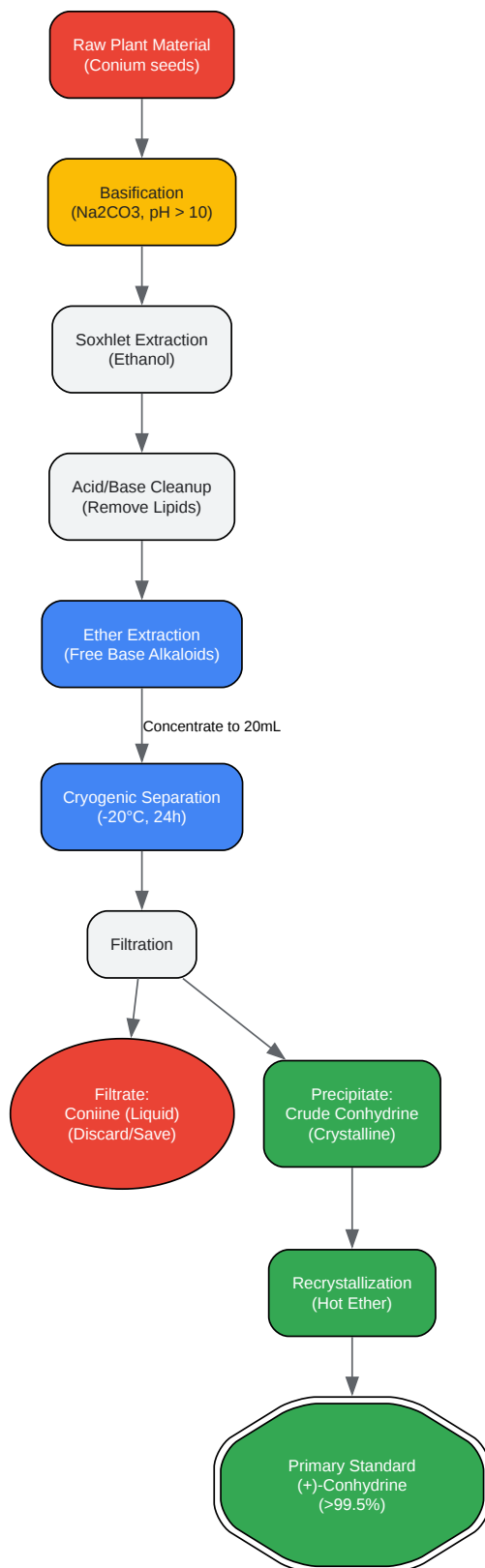
- Dried, ground Conium maculatum seeds (mature).^{[2][3]}
- Sodium Carbonate (ngcontent-ng-c2307461527="" _ngghost-ng-c2764567632="" class="inline ng-star-inserted">), anhydrous.
- Diethyl Ether (Et2O), ACS Reagent grade.

- Ethanol (95%).
- Soxhlet extraction apparatus.

Step-by-Step Procedure:

- Basification: Mix 100 g of ground seeds with 10 g of moistened with 20 mL water. Allow to macerate for 2 hours to liberate the free base alkaloids.
- Extraction: Transfer to a Soxhlet thimble. Extract with 300 mL Ethanol for 6 hours.
- Solvent Swap: Evaporate ethanol under reduced pressure (Rotavap, 40°C) to a viscous syrup. Redissolve the residue in 100 mL of 1M HCl (aqueous). Wash this acidic solution with 2 x 50 mL Hexane (discards non-alkaloid lipids).
- Free Base Recovery: Basify the aqueous layer to pH 12 with 5M NaOH. Extract immediately with 3 x 100 mL Diethyl Ether. Combine ether layers.
- Fractional Crystallization (The Critical Step):
 - Dry the ether extract over anhydrous . Filter.
 - Concentrate the ether volume to approx. 20 mL.
 - Place the flask in a freezer at -20°C for 24 hours.
 - Observation: Coniine remains in solution. **Conhydrine** precipitates as colorless, leaflet-like crystals.^[4]
- Recrystallization: Filter the cold crystals rapidly. Recrystallize once from minimal hot diethyl ether to remove trace pseudo**conhydrine**.
- Drying: Dry crystals in a vacuum desiccator () for 48 hours to remove solvent residues.

Visualization: Isolation Workflow



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Figure 1: Fractional crystallization workflow exploiting the solubility difference between coniine (liquid, ether-soluble) and **conhydrine** (solid, ether-insoluble).

Protocol B: Certification via qNMR (The "Absolute" Method)

To use the isolated crystals as a standard, we must determine their absolute purity (mass fraction) without referencing another **conhydrine** standard. We use Quantitative NMR (qNMR).
[\[5\]](#)[\[6\]](#)[\[7\]](#)

Parameters:

- Instrument: 400 MHz (or higher) NMR.
- Solvent:

(Chloroform-d) or

.
- Internal Standard (IS): Maleic Acid (TraceCERT® or equivalent) or 1,3,5-Trimethoxybenzene. High purity (>99.9%) is essential.
- Relaxation Delay (d1): 60 seconds (Must be

of the slowest proton to ensure full relaxation).

Procedure:

- Weigh exactly 10.0 mg of isolated **Conhydrine** (

).
- Weigh exactly 10.0 mg of Internal Standard (

).
- Dissolve both in 0.7 mL

in the same vial to ensure homogeneity. Transfer to NMR tube.

- Acquire

-NMR spectrum with 64 scans.

- Integration: Integrate the IS signal (e.g., Maleic acid singlet at 6.3 ppm) and a distinct **Conhydrine** signal (e.g., the methine proton at C2 or the terminal methyl triplet).

Calculation:

Where:

= Purity,

= Integral area,

= Number of protons,

= Molar Mass.

Protocol C: GC-MS Analytical Method

Once the standard is certified (e.g., 99.6% purity), prepare calibration curves for routine analysis.

Sample Preparation (Derivatization): Native **conhydrine** tails on GC columns. Silylation is required.

- Aliquot

of standard/sample solution.

- Add

MSTFA (N-Methyl-N-(trimethylsilyl)trifluoroacetamide) + 1% TMCS.

- Incubate at 60°C for 30 minutes.

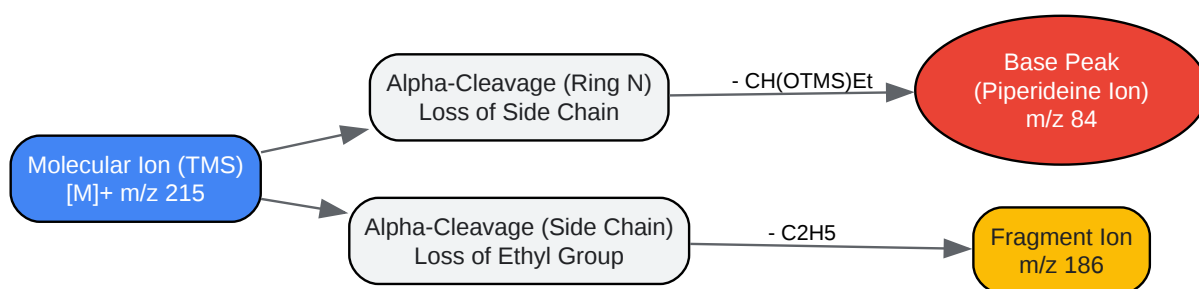
- Dilute with Ethyl Acetate.

GC-MS Parameters:

- Column: DB-5ms or Rxi-5Sil MS (30m x 0.25mm x 0.25 μ m).
- Carrier Gas: Helium @ 1.0 mL/min.
- Inlet: 250°C, Splitless.
- Temp Program: 60°C (1 min)
10°C/min
280°C (5 min).
- MS Source: EI (70 eV), 230°C.

Data Interpretation (Fragmentation): The mass spectrum of **Conhydrine**-TMS (MW 215) is characterized by alpha-cleavage.

Visualization: MS Fragmentation Logic



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Figure 2: Primary fragmentation pathways for **Conhydrine**-TMS derivative. The m/z 84 ion (tetrahydropyridinium) is the diagnostic base peak.

Summary of Analytical Data

Parameter	Value / Characteristic	Notes
CAS Number	495-20-5	(+)-Conhydrine
Formula		MW: 143.23 g/mol
Melting Point	120–121 °C	Coniine is liquid; Pseudoconhydrine MP ~105°C
GC-MS Base Peak	m/z 84	Alpha-cleavage at Nitrogen
Secondary Ions	m/z 114 (M-29), m/z 125 (M-18)	Underivatized
qNMR Shift	~3.1 ppm (Multiplet)	Ring proton adjacent to N
Storage	-20°C, Dark, Desiccated	Hygroscopic; sublimes easily

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